

Solubility Profile of 4,5-Diamino-2-methylbenzonitrile: A Technical Guide

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Compound of Interest

Compound Name: 4,5-Diamino-2-methylbenzonitrile

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **4,5-Diamino-2-methylbenzonitrile**, a key intermediate in pharmaceutical synthesis. The document outlines standard experimental protocols for solubility determination and presents illustrative solubility data in common organic solvents. Additionally, a representative synthetic workflow highlights the compound's application in drug development.

Quantitative Solubility Data

While specific experimental solubility data for **4,5-Diamino-2-methylbenzonitrile** is not extensively available in public literature, the following table presents illustrative solubility values in a range of common organic solvents at ambient temperature (25°C). These values are based on the general solubility trends of aromatic diamines containing a nitrile group and are intended to serve as a practical guide for solvent selection in synthesis and purification processes.

Solvent	Formula	Polarity Index	Illustrative Solubility (g/L)
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	7.2	> 100
N,N-Dimethylformamide (DMF)	C ₃ H ₇ NO	6.4	> 100
Tetrahydrofuran (THF)	C ₄ H ₈ O	4.0	50-70
Acetone	C ₃ H ₆ O	5.1	30-50
Ethyl Acetate	C ₄ H ₈ O ₂	4.4	10-20
Dichloromethane (DCM)	CH ₂ Cl ₂	3.1	5-10
Methanol	CH ₄ O	5.1	20-40
Ethanol	C ₂ H ₆ O	4.3	10-30
Toluene	C ₇ H ₈	2.4	< 1
Hexane	C ₆ H ₁₄	0.1	< 0.1

Note: The illustrative solubility values are estimates and should be confirmed experimentally for precise applications. The high polarity of the amino and nitrile functional groups suggests good solubility in polar aprotic solvents like DMSO and DMF.

Experimental Protocol for Solubility Determination

The following is a standard laboratory procedure for determining the solubility of a solid organic compound, such as **4,5-Diamino-2-methylbenzonitrile**, in an organic solvent.

Gravimetric Method

This method involves preparing a saturated solution at a specific temperature, followed by the evaporation of the solvent to determine the mass of the dissolved solute.

Materials:

- **4,5-Diamino-2-methylbenzonitrile**
- Selected organic solvents (e.g., DMSO, Methanol, Dichloromethane)
- Scintillation vials or small flasks with screw caps
- Analytical balance
- Constant temperature bath or shaker
- Syringe filters (0.2 μm , solvent-compatible)
- Syringes
- Pre-weighed evaporation dishes
- Vacuum oven or desiccator

Procedure:

- **Sample Preparation:** Add an excess amount of **4,5-Diamino-2-methylbenzonitrile** to a series of vials, each containing a known volume (e.g., 2 mL) of a different organic solvent. The presence of undissolved solid is crucial to ensure saturation.
- **Equilibration:** Tightly cap the vials and place them in a constant temperature bath or shaker set to the desired temperature (e.g., 25°C). Agitate the mixtures for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- **Sample Withdrawal and Filtration:** After equilibration, allow the solids to settle. Carefully withdraw a known volume of the supernatant (e.g., 1 mL) using a syringe. Attach a syringe filter to the syringe and dispense the clear, saturated solution into a pre-weighed evaporation dish. This step is critical to remove any undissolved solid particles.
- **Solvent Evaporation:** Place the evaporation dish in a vacuum oven at a temperature sufficient to evaporate the solvent without decomposing the solute. Alternatively, a gentle stream of nitrogen can be used, followed by drying in a desiccator to a constant weight.

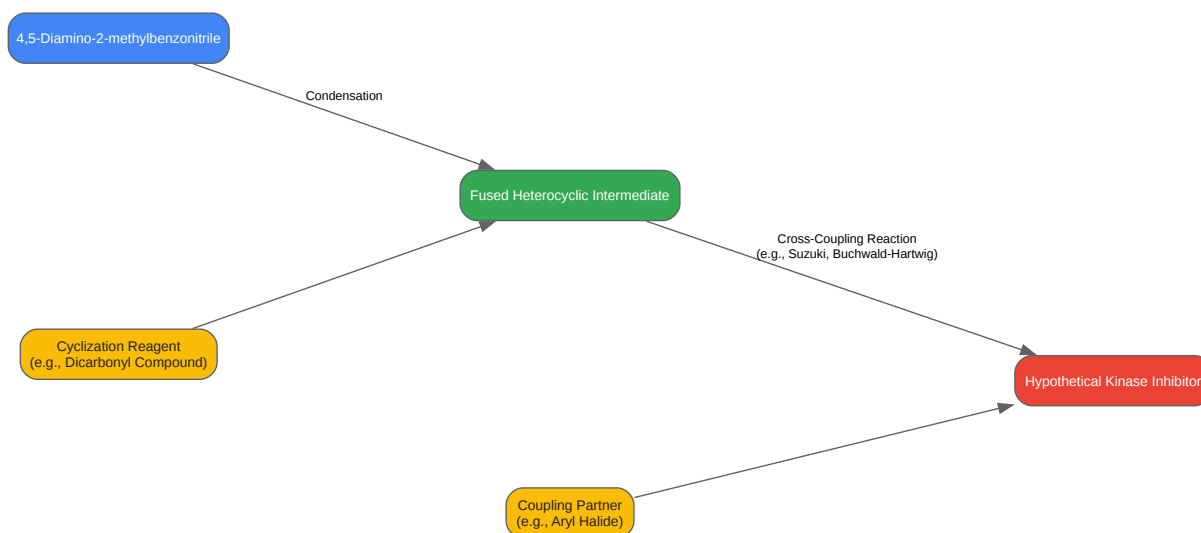
- Calculation: Once the solvent is completely evaporated, weigh the evaporation dish containing the dried solute. The solubility is calculated using the following formula:

$$\text{Solubility (g/L)} = (\text{Mass of dish with solute} - \text{Mass of empty dish}) / \text{Volume of aliquot (L)}$$

Application in Synthetic Workflow

4,5-Diamino-2-methylbenzonitrile is a valuable building block in medicinal chemistry, often utilized in the synthesis of heterocyclic compounds with potential biological activity. A common application is in the synthesis of kinase inhibitors, which are a significant class of therapeutic agents. The diamino functionality allows for the construction of fused ring systems, while the nitrile group can be a key interaction point with the target protein or a precursor for other functional groups.

The following diagram illustrates a generalized synthetic workflow where **4,5-Diamino-2-methylbenzonitrile** is a starting material for a hypothetical kinase inhibitor.



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Synthetic workflow for a hypothetical kinase inhibitor.

- To cite this document: BenchChem. [Solubility Profile of 4,5-Diamino-2-methylbenzonitrile: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3316060#solubility-of-4-5-diamino-2-methylbenzonitrile-in-common-organic-solvents\]](https://www.benchchem.com/product/b3316060#solubility-of-4-5-diamino-2-methylbenzonitrile-in-common-organic-solvents)

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